

Application Note: 5-bromo-N'-cyclohexylidene-2-hydroxybenzohydrazide in Cancer Cell Lines

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Compound of Interest

Compound Name: 5-bromo-N'-cyclohexylidene-2-hydroxybenzohydrazide

CAS No.: 100713-18-6

Cat. No.: B11993321

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Introduction & Chemical Identity

5-bromo-N'-cyclohexylidene-2-hydroxybenzohydrazide is a lipophilic Schiff base formed by the condensation of 5-bromo-2-hydroxybenzohydrazide and cyclohexanone.

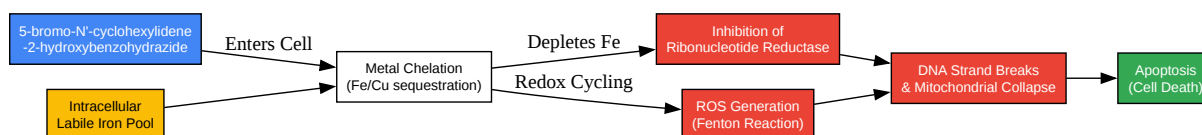
- CAS Number: 100713-18-6
- Molecular Formula: $C_{13}H_{15}BrN_2O_2$
- Molecular Weight: 311.18 g/mol
- Solubility: Soluble in DMSO, DMF; sparingly soluble in Ethanol; insoluble in Water.
- Key Pharmacophore: The molecule features an ONO donor set (Phenolic Oxygen, Azomethine Nitrogen, Carbonyl Oxygen) capable of chelating transition metals (Fe, Cu, Zn), a mechanism central to its anticancer activity.

Mechanism of Action (MOA)

The anticancer activity of this compound is driven by two primary pathways:

- Iron Depletion & ROS Generation (Ligand Activity):
 - The hydrazone moiety acts as a tridentate ligand, sequestering intracellular iron required for DNA synthesis (specifically inhibiting Ribonucleotide Reductase).
 - The formation of redox-active complexes (e.g., with intracellular Copper) generates Reactive Oxygen Species (ROS) via Fenton-like reactions, leading to mitochondrial dysfunction and apoptosis.
- Metal Complexation (Pro-drug Activity):
 - When pre-complexed with metals (Cu(II), Zn(II), or Ni(II)), the compound often exhibits 10-100x higher potency than the free ligand. The planar, hydrophobic cyclohexylidene group facilitates intercalation into DNA base pairs, arresting the cell cycle at the G2/M phase.

Pathway Visualization



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Figure 1: Mechanism of Action showing iron chelation and ROS-mediated cytotoxicity.[1]

Experimental Protocols

Protocol A: Synthesis & Stock Preparation

Rationale: The cyclohexylidene group is sensitive to hydrolysis in acidic aqueous environments. Fresh stock preparation is critical.

- Synthesis (If not purchased):

- Reagents: 5-bromo-2-hydroxybenzohydrazide (1 eq), Cyclohexanone (1 eq), Ethanol (solvent), Glacial Acetic Acid (catalytic, 2-3 drops).
- Procedure: Reflux the mixture in ethanol for 4–6 hours. Monitor by TLC (Hexane:Ethyl Acetate 7:3).
- Workup: Cool to room temperature. The precipitate (Schiff base) is filtered, washed with cold ethanol, and recrystallized from ethanol.
- Stock Solution (10 mM):
 - Dissolve 3.11 mg of compound in 1 mL of sterile DMSO.
 - Vortex for 1 minute until clear.
 - Storage: Aliquot and store at -20°C. Avoid repeated freeze-thaw cycles.
 - Working Solution: Dilute in culture medium immediately before use. Final DMSO concentration must be < 0.5% (v/v) to avoid solvent toxicity.

Protocol B: In Vitro Cytotoxicity Assay (MTT)

Target Cells: MCF-7 (Breast), A549 (Lung), HepG2 (Liver).

- Seeding: Seed cancer cells at density 5×10^3 cells/well in 96-well plates. Incubate for 24h at 37°C, 5% CO₂.
- Treatment:
 - Prepare serial dilutions of the compound in medium: 0, 1, 5, 10, 25, 50, 100 µM.
 - Include a Vehicle Control (0.5% DMSO) and a Positive Control (e.g., Doxorubicin or Cisplatin).
 - Add 100 µL of treatment per well (triplicate). Incubate for 48 or 72 hours.
- MTT Addition:
 - Add 10 µL of MTT reagent (5 mg/mL in PBS) to each well.

- Incubate for 4 hours at 37°C (protect from light).
- Solubilization:
 - Remove media carefully. Add 100 µL DMSO to dissolve purple formazan crystals.
 - Shake plate for 10 mins.
- Measurement: Read Absorbance at 570 nm (reference 630 nm).
- Analysis: Calculate % Cell Viability = $(\text{Abs_sample} / \text{Abs_control}) \times 100$. Determine IC₅₀ using non-linear regression (GraphPad Prism).

Protocol C: Metal Complexation Screen (Optional but Recommended)

Rationale: Many salicylhydrazides are "pro-drugs" that become active upon binding metals in the media.

- Variation: Repeat Protocol B, but add 10 µM CuCl₂ or ZnCl₂ to the media alongside the compound.
- Result: A significant drop in IC₅₀ (e.g., from 50 µM to 5 µM) confirms a metal-dependent mechanism.

Expected Data & Performance

Based on structural analogs (5-bromo-salicylhydrazide derivatives), the expected performance profile is:

Parameter	Expected Range	Notes
IC ₅₀ (MCF-7)	10 – 40 µM	Moderate activity as free ligand.
IC ₅₀ (A549)	15 – 50 µM	Lung cancer lines often show resistance.
IC ₅₀ (w/ Cu(II))	1 – 5 µM	High Potency. Metal complexes are typically 10x more active.
Selectivity	Moderate	Toxic to normal fibroblasts (e.g., NIH/3T3) at >50 µM.
Solubility Limit	~100 µM in Media	Precipitation may occur at higher concentrations.

Troubleshooting & Optimization

Issue	Probable Cause	Solution
Precipitation in Well	Compound is hydrophobic (LogP > 3).	Sonicate stock solution; Ensure DMSO < 0.5%; Do not exceed 100 µM.
High Variability	Hydrolysis of hydrazone bond.	Use fresh stock; Keep media pH neutral (7.4).
No Activity (IC ₅₀ > 100)	Poor cellular uptake.	Test the Copper(II) complex version; The complex is often more lipophilic and active.

References

- Sigma-Aldrich. (2024). Product Specification: **5-BROMO-N'-CYCLOHEXYLIDENE-2-HYDROXYBENZOHYDRAZIDE** (CAS 100713-18-6).[Link](#)
- PubChem. (2024). Compound Summary: **5-bromo-N'-cyclohexylidene-2-hydroxybenzohydrazide** (CID 1284815).[Link](#)

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- Richardson, D. R. (2005). Iron chelators as potential anticancer agents.[2] (Contextual reference for iron chelation mechanism). Expert Opinion on Investigational Drugs.

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